

# Comprehensive Safety and Handling Guide: 3-Hydroxyisoxazole-5-carboxylic Acid

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## Compound of Interest

Compound Name:	3-Hydroxyisoxazole-5-carboxylic acid
CAS No.:	13626-60-3
Cat. No.:	B081320

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## Executive Summary & Chemical Identity

**3-Hydroxyisoxazole-5-carboxylic acid** (CAS: 13626-60-3) is a critical heterocyclic building block in medicinal chemistry and agrochemical synthesis.<sup>[1][2][3]</sup> Structurally, it features an isoxazole ring substituted with a hydroxyl group at position 3 and a carboxylic acid at position 5.<sup>[3][4][5]</sup>

This compound is of particular interest to drug development professionals because the 3-hydroxyisoxazole moiety serves as a bioisostere for the carboxylic acid group and is structurally related to glutamate receptor agonists (e.g., AMPA, Ibotenic acid). Consequently, while its primary GHS classification indicates it is an irritant, researchers must handle it with the assumption of potential neuroactive properties.

## Technical Specifications Table

Parameter	Data
CAS Number	13626-60-3
IUPAC Name	3-Hydroxyisoxazole-5-carboxylic acid
Synonyms	3-Hydroxy-5-isoxazolecarboxylic acid; 3-Oxo-2,3-dihydro-5-isoxazolecarboxylic acid
Molecular Formula	C <sub>4</sub> H <sub>3</sub> NO <sub>4</sub>
Molecular Weight	129.07 g/mol
Physical State	White to light brown crystalline powder
Melting Point	238–241 °C (Decomposes)
Solubility	Soluble in polar organic solvents (DMSO, Methanol); slightly soluble in water
Acidity (pKa)	~3–4 (Carboxylic acid), ~6–7 (3-OH enol)

## Hazard Identification & Toxicology

### GHS Classification (Warning)[6]

- H302: Harmful if swallowed.[6][7]
- H315: Causes skin irritation.[8]
- H319: Causes serious eye irritation.[8][9]
- H335: May cause respiratory irritation.[8]

### Expert Insight: The Isoxazole Risk Factor

While standard Safety Data Sheets (SDS) classify this compound primarily as an irritant, the 3-hydroxyisoxazole core is a known pharmacophore for excitatory amino acid receptor interaction.

- Mechanism: The 3-hydroxyisoxazole anion mimics the distal carboxylate of glutamate.

- Risk Implication: Systemic absorption (inhalation of dust or transdermal solvent transport) could theoretically lower seizure thresholds or induce excitotoxicity.
- Protocol Adjustment: Treat this compound with a higher biosafety level than a standard organic acid. Avoid generating dust at all costs.[9][10]

## Engineering Controls & Personal Protective Equipment (PPE)

To ensure a self-validating safety system, the hierarchy of controls must be strictly followed.

### Engineering Controls[9][10]

- Primary Containment: All weighing and transfer operations must be performed inside a Chemical Fume Hood or a Powder Containment Balance Enclosure.
- Ventilation: Ensure face velocity is calibrated to 80–100 fpm.

### PPE Matrix

Protection Zone	Requirement	Rationale
Respiratory	N95 or P100 Respirator	Required if working outside a hood (not recommended). Prevents inhalation of bioactive dust.
Dermal (Hands)	Nitrile Gloves (Double gloving recommended)	Standard nitrile (0.11 mm) provides adequate splash protection.
Ocular	Chemical Safety Goggles	Tightly fitting goggles prevent dust entry; safety glasses are insufficient for fine powders.
Body	Lab Coat (Tyvek sleeves optional)	Prevents accumulation of dust on street clothes.

## Operational Handling Protocols

## Protocol A: Safe Weighing & Transfer

Objective: Minimize aerosolization of the solid powder.

- Preparation: Place the balance inside the fume hood. If the balance is external, use a tare-weighing method (weigh closed vial, remove to hood, add solid, close vial, re-weigh).
- Anti-Static Measures: Use an anti-static gun or ionizer bar, as isoxazole derivatives can be static-prone, leading to "flying powder."
- Solubilization: Dissolve the solid immediately after weighing. Preferred solvents are DMSO or Methanol.
  - Note: Avoid using ether or low-boiling solvents initially to prevent rapid evaporation and entrainment of particles.

## Protocol B: Reaction Setup (Synthesis)

- Incompatibility: Avoid contact with strong oxidizing agents. The hydroxy group is susceptible to oxidation.
- Temperature Control: The compound is stable at room temperature but should not be subjected to temperatures  $>200^{\circ}\text{C}$  without safety shielding due to potential decarboxylation energy release.

## Storage & Stability

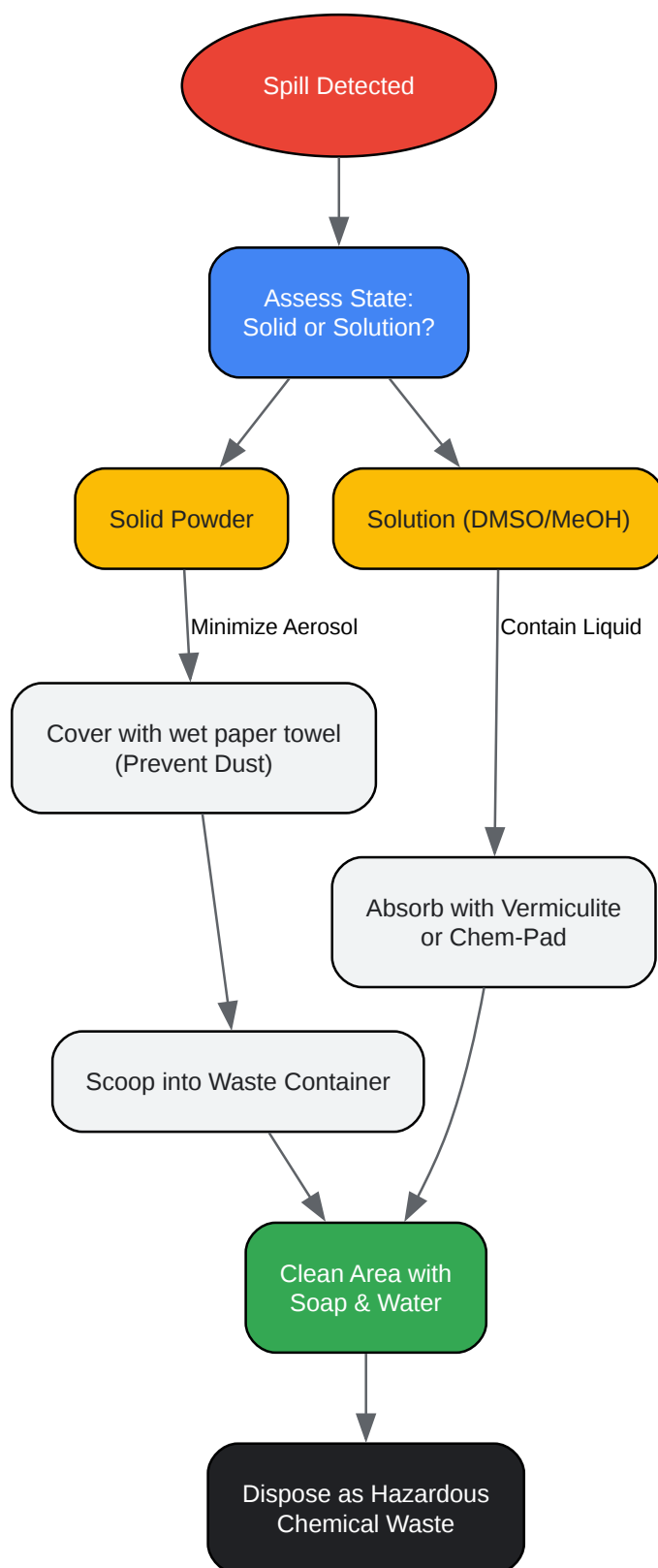
- Conditions: Store at Room Temperature ( $15\text{--}25^{\circ}\text{C}$ ).
- Environment: Keep container tightly closed in a dry and well-ventilated place. Hygroscopicity is a potential concern; store with desiccant if possible.
- Shelf Life: 2 years if stored properly.[\[11\]](#) Re-test purity via HPLC/NMR before use in critical biological assays.

## Emergency Response & Spill Management

In the event of a spill, the response must be decisive to prevent area contamination.[\[10\]](#)

## Visualized Decision Logic: Spill Response

The following diagram outlines the critical decision path for handling spills of **3-Hydroxyisoxazole-5-carboxylic acid**.



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Figure 1: Decision tree for safe spill cleanup, prioritizing dust suppression for solids.[7]

## Waste Disposal

- Categorization: Dispose of as Hazardous Chemical Waste. Do not flush down the drain.[10]
- Segregation: Segregate from oxidizing acids.
- Labeling: Clearly label as "Toxic/Irritant - Isoxazole Derivative."
- Method: Incineration in a chemical combustor equipped with an afterburner and scrubber is the preferred method to destroy the nitrogen-containing ring.

## References

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